

In-Depth Technical Guide: Safety Data Sheet for DL-Isoleucine-d10

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Compound of Interest

Compound Name: **DL-Isoleucine-d10**

Cat. No.: **B8084155**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and application of **DL-Isoleucine-d10**. The information is compiled from various Safety Data Sheets (SDS) and scientific literature to ensure a thorough understanding for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

DL-Isoleucine-d10 is a deuterated form of the essential amino acid DL-Isoleucine. The stable, non-radioactive isotopes of deuterium make it an ideal internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS)[1].

Table 1: Chemical Identifiers for **DL-Isoleucine-d10**

Identifier	Value
Chemical Name	DL-2-Amino-3-methylpentanoic acid-d10
Synonyms	Isoleucine-d10, 2-Amino-3-methylpentanoic Acid-d10
CAS Number	29909-02-2[2][3]
Molecular Formula	C ₆ H ₁₃ D ₁₀ NO ₂ [2][3]
Molecular Weight	141.23 g/mol [4]

Table 2: Physical and Chemical Properties of DL-Isoleucine and its Isotopologues

Property	Value	Source
Appearance	White to off-white crystalline powder or solid	[5][6]
Odor	Odorless	[6]
Melting Point	210 °C (DL-Isoleucine)	[7]
Decomposition Temperature	288 - 292 °C (L-Isoleucine)	
Solubility	Slightly soluble in water (sonicated)[3]. Soluble in 0.26 mM phosphate buffer (pH 7.1) and propylene glycol (L-Isoleucine)[8].	[3][8]
logP (Octanol/Water Partition Coefficient)	-1.7 (L-Isoleucine)	
Stability	Stable under normal conditions. May be light-sensitive.[5][6]	[5][6]

Hazard Identification and Safety Precautions

According to the available Safety Data Sheets, **DL-Isoleucine-d10** is not classified as a hazardous substance or mixture[2]. However, as with any chemical, it should be handled with care in a laboratory setting.

General Precautions:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Use in a well-ventilated area.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.

Table 3: Hazard Statements and Precautionary Measures

Hazard	Statement
GHS Classification	Not a hazardous substance or mixture[2].
Potential Health Effects	May cause eye, skin, and respiratory tract irritation upon direct contact or inhalation of dust[5].
First Aid - Inhalation	Move to fresh air. If breathing is difficult, seek medical attention[2].
First Aid - Skin Contact	Rinse skin with plenty of water. Remove contaminated clothing[2].
First Aid - Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention[2].
First Aid - Ingestion	Wash out mouth with water. Do NOT induce vomiting. Seek medical attention[2].

Toxicological Information

Toxicological data for the deuterated form, **DL-Isoleucine-d10**, is not readily available. The data presented below is for the non-deuterated L-Isoleucine and should be used as a reference for assessing potential toxicity.

Table 4: Acute Toxicity Data for L-Isoleucine

Test	Species	Route	Value	Source
LD50	Rat	Oral	> 2,000 mg/kg	[9][10]
LD50	Rat	Intraperitoneal	6,822 mg/kg	[9][11]
LC50	Rat	Inhalation	> 5.410 mg/m ³ (4 h)	[5][10]

- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA.
- Germ Cell Mutagenicity: Not classified as a germ cell mutagen[10].
- Reproductive Toxicity: Not classified as a reproductive toxicant[10].

Handling, Storage, and Disposal

Handling:

- No special handling procedures are required beyond standard laboratory practices.
- Avoid formation of dust and aerosols.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is -20°C for long-term stability[12].

- Protect from light and moisture.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Contaminated packaging should be disposed of as unused product.

Experimental Protocols and Applications

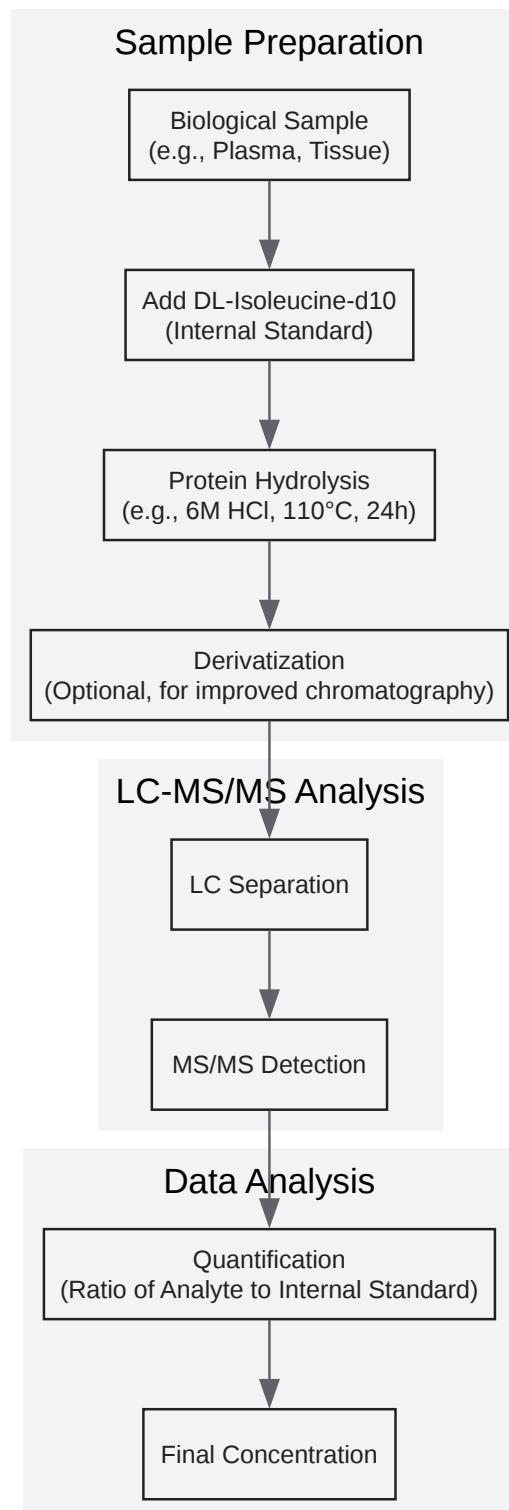
DL-Isoleucine-d10 is primarily used as an internal standard in mass spectrometry-based quantitative analysis of isoleucine in various biological samples[1][3]. The use of a stable isotope-labeled internal standard is crucial for correcting for variability during sample preparation and analysis, thereby improving the accuracy and reproducibility of the results[13].

General Protocol for Amino Acid Analysis using a Deuterated Internal Standard

The following is a generalized workflow for the quantification of amino acids in a biological matrix (e.g., plasma, tissue homogenate) using **DL-Isoleucine-d10** as an internal standard.

Experimental Workflow for Amino Acid Quantification

Experimental Workflow: Amino Acid Analysis with Internal Standard

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Caption: A typical workflow for quantitative amino acid analysis using a deuterated internal standard.

Methodology Details:

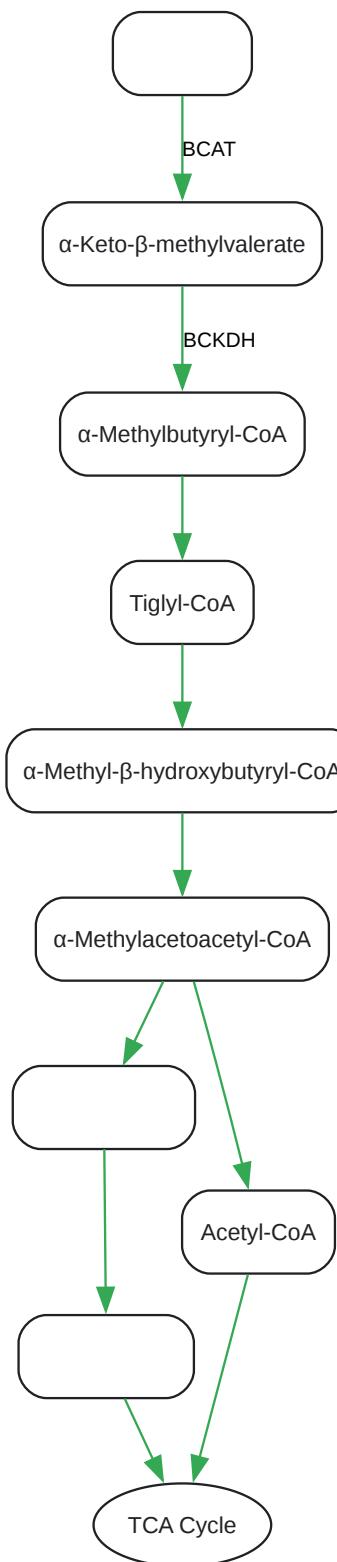
- Sample Collection and Storage: Collect biological samples and store them appropriately (e.g., -80°C) to prevent degradation of amino acids.
- Addition of Internal Standard: A known amount of **DL-Isoleucine-d10** is spiked into each sample, calibrator, and quality control sample at the beginning of the sample preparation process[13].
- Protein Precipitation and Hydrolysis: For total amino acid analysis, proteins are typically precipitated and then hydrolyzed to release individual amino acids. A common method is acid hydrolysis using 6 M HCl at 110°C for 24 hours[14].
- Derivatization (Optional): To improve chromatographic separation and detection sensitivity, amino acids can be derivatized. Common derivatizing agents include o-phthalaldehyde (OPA) and AccQ-Tag™[14].
- LC-MS/MS Analysis: The prepared samples are injected into an LC-MS/MS system. The liquid chromatography (LC) step separates the amino acids, and the tandem mass spectrometry (MS/MS) step detects and quantifies the analyte (isoleucine) and the internal standard (**DL-Isoleucine-d10**) based on their specific mass-to-charge ratios.
- Quantification: The concentration of isoleucine in the sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve prepared with known concentrations of isoleucine and the internal standard[15].

Metabolic Pathway of Isoleucine

Isoleucine is an essential branched-chain amino acid (BCAA) that plays a crucial role in protein synthesis and energy metabolism[16]. Understanding its metabolic pathway is important for researchers in drug development and metabolic studies.

Isoleucine Catabolic Pathway

Isoleucine Catabolic Pathway

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Caption: The catabolic pathway of isoleucine, leading to the production of acetyl-CoA and succinyl-CoA.

The catabolism of isoleucine, like other BCAAs, is initiated by two common enzymatic steps: transamination by branched-chain amino acid aminotransferase (BCAT) and oxidative decarboxylation by the branched-chain α -keto acid dehydrogenase (BCKDH) complex[16][17]. The subsequent pathway is specific to isoleucine and ultimately yields acetyl-CoA and propionyl-CoA. Propionyl-CoA is then converted to succinyl-CoA. Both acetyl-CoA and succinyl-CoA can enter the tricarboxylic acid (TCA) cycle for energy production, making isoleucine both a ketogenic and a glucogenic amino acid[18].

This in-depth guide provides essential safety and technical information for the handling and use of **DL-Isoleucine-d10**. By understanding its properties, hazards, and applications, researchers can ensure its safe and effective use in their scientific endeavors.

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